

Personal protective equipment for handling 2,3-Dichloro-5-nitrobenzodifluoride

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Compound of Interest

Compound Name: 2,3-Dichloro-5-nitrobenzodifluoride

Cat. No.: B1410694

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Essential Safety and Handling Guide for 2,3-Dichloro-5-nitrobenzodifluoride

Disclaimer: No specific Safety Data Sheet (SDS) for **2,3-Dichloro-5-nitrobenzodifluoride** was located. The following guidance is extrapolated from SDSs of structurally similar compounds, including halogenated and nitrated aromatic compounds. It is imperative to handle this chemical with extreme caution and to consult with a qualified safety professional before commencing any work.

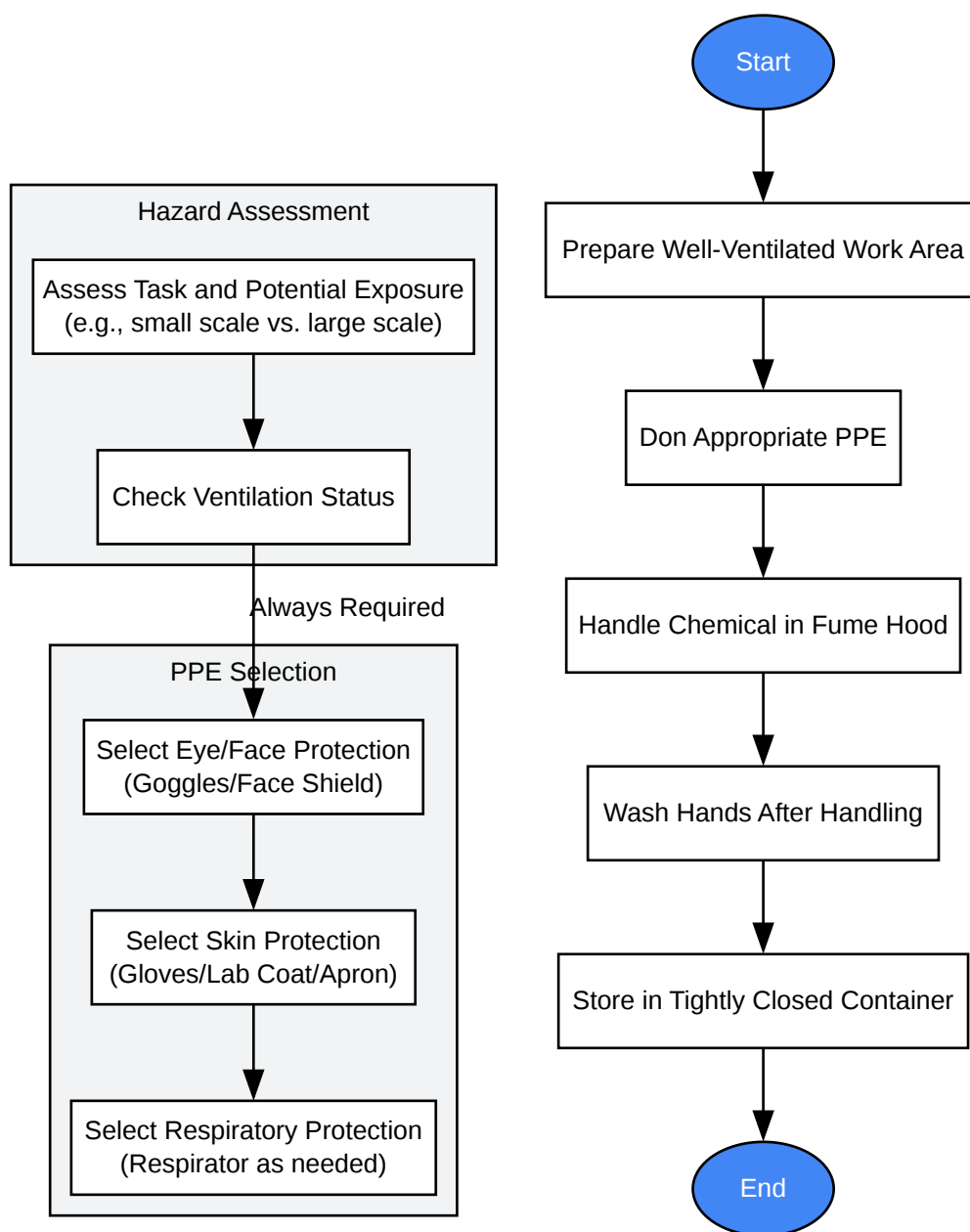
Hazard Identification and Personal Protective Equipment (PPE)

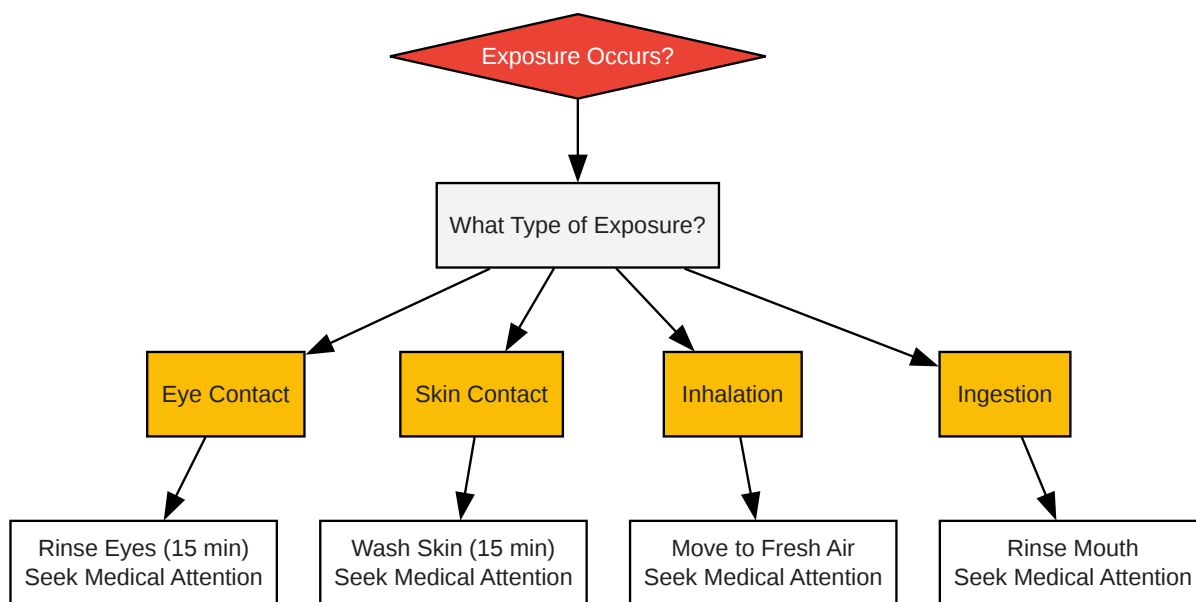
Based on analogous compounds, **2,3-Dichloro-5-nitrobenzodifluoride** is anticipated to be harmful if swallowed or inhaled, and to cause skin and serious eye irritation.^{[1][2]} Appropriate PPE is crucial to minimize exposure.

Table 1: Recommended Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment	Specifications & Rationale
Eye and Face Protection	Chemical safety goggles and face shield	Goggles should comply with OSHA's 29 CFR 1910.133 or European Standard EN166.[1] A face shield provides additional protection against splashes.[3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and chemical-resistant apron or coveralls.	Wear appropriate protective gloves and clothing to prevent skin exposure.[1]
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols are generated, a NIOSH-approved air-purifying respirator with a particle filter is recommended.	For higher-risk operations, a self-contained breathing apparatus (SCBA) may be necessary.[1]

Diagram 1: PPE Selection Workflow





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- To cite this document: BenchChem. [Personal protective equipment for handling 2,3-Dichloro-5-nitrobenzodifluoride]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1410694#personal-protective-equipment-for-handling-2-3-dichloro-5-nitrobenzodifluoride\]](https://www.benchchem.com/product/b1410694#personal-protective-equipment-for-handling-2-3-dichloro-5-nitrobenzodifluoride)

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